

An In-depth Technical Guide to Mercuric Sulfate (CAS 7783-35-9)

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Compound of Interest

Compound Name: MERCURIC SULFATE

Cat. No.: B1174094

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Mercuric sulfate, identified by the CAS number 7783-35-9, is an inorganic compound with the chemical formula HgSO_4 . It presents as a white, odorless crystalline powder or granules.^[1] This compound is a key reagent and catalyst in various industrial and laboratory settings, most notably in organic synthesis for the hydration of alkynes. However, its utility is intrinsically linked to its extreme toxicity, a characteristic that demands rigorous safety protocols and environmental consideration. This guide provides a comprehensive technical overview of **mercuric sulfate**, detailing its chemical properties, synthesis protocols, primary applications, reaction mechanisms, and critical toxicological data.

Chemical and Physical Properties

Mercuric sulfate is a dense, solid compound that decomposes in water.^[1] Its core physical and chemical properties are summarized below. The anhydrous form possesses a distorted tetrahedral HgO_4 structure.^[1]

Property	Value	References
CAS Number	7783-35-9	[1]
Molecular Formula	HgSO ₄	[1]
Molar Mass	296.653 g/mol	[1]
Appearance	White monoclinic crystals, granules, or crystalline powder.	[1]
Odor	Odorless	[2]
Density	6.47 g/cm ³	[1]
Decomposition Temp.	450 °C (842 °F)	[2][3]
Solubility	Decomposes in water to form yellow, insoluble basic sulfate and sulfuric acid. Soluble in hot sulfuric acid, concentrated sodium chloride solution, and hydrochloric acid. Insoluble in ethanol, acetone, and ammonia.	[1][3]
pH	1 (50 g/L aqueous solution)	[2]
Crystal Structure	Rhombic	[1]

Synthesis and Production

Mercuric sulfate can be prepared through several laboratory methods. Due to the hazardous nature of the reactants and products, these procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Experimental Protocol: Laboratory Synthesis

Method 1: From Elemental Mercury

This method involves the direct oxidation of mercury by hot, concentrated sulfuric acid.

- Reaction: $\text{Hg} + 2\text{H}_2\text{SO}_4 (\text{conc.}) \rightarrow \text{HgSO}_4 + \text{SO}_2 + 2\text{H}_2\text{O}$ [\[1\]](#)
- Procedure:
 - Carefully place elemental mercury into a flask made of borosilicate glass.
 - Slowly add an excess of hot, concentrated sulfuric acid. The reaction will produce toxic sulfur dioxide gas, which must be scrubbed or vented appropriately.
 - Heat the mixture gently to drive the reaction to completion.
 - Allow the mixture to cool. **Mercuric sulfate** crystals will precipitate.
 - Isolate the crystals by filtration and wash with a small amount of cold, dilute sulfuric acid to remove any unreacted mercury before drying.

Method 2: From Mercuric Oxide

This is a safer alternative as it avoids handling elemental mercury and producing sulfur dioxide.

- Reaction: $\text{HgO} + \text{H}_2\text{SO}_4 (\text{conc.}) \rightarrow \text{HgSO}_4 + \text{H}_2\text{O}$ [\[1\]](#)
- Procedure:
 - Add yellow mercuric oxide to a glass or glass-lined vessel.[\[3\]](#)
 - Slowly and carefully add concentrated sulfuric acid while stirring. The reaction is exothermic.
 - Once the reaction is complete, the solution can be evaporated to yield anhydrous **mercuric sulfate** crystals.[\[3\]](#)

Key Applications in Research and Industry

The primary utility of **mercuric sulfate** stems from the Lewis acidic nature of the Hg^{2+} ion, which makes it an effective catalyst for specific organic reactions.

Catalysis in Organic Synthesis: Hydration of Alkynes

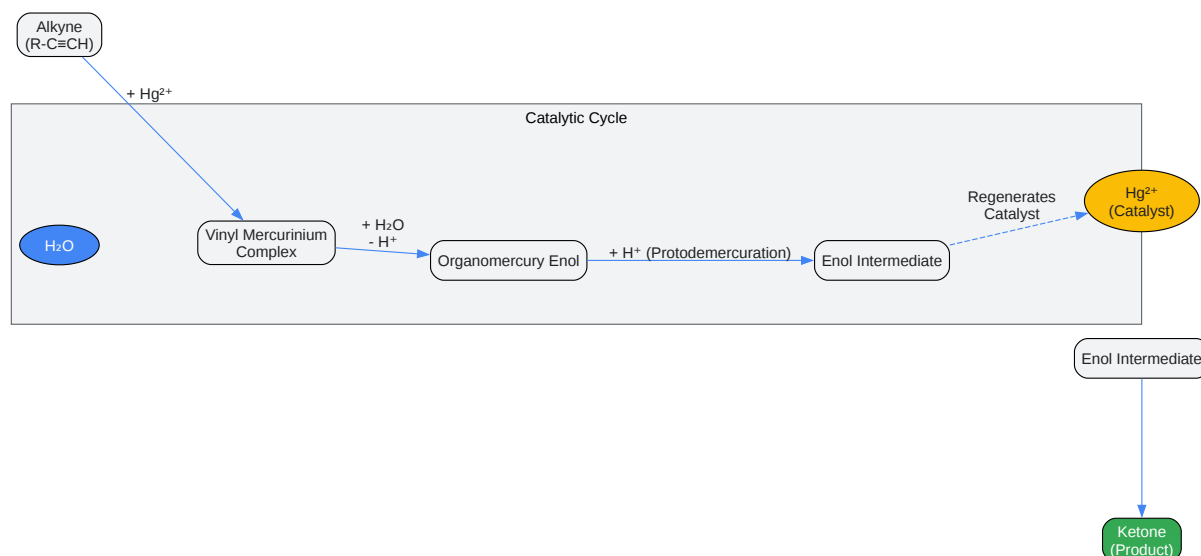
The most significant application of **mercuric sulfate** is as a catalyst for the hydration of alkynes to form carbonyl compounds, a process known as the Kucherov reaction.[4][5] This reaction follows Markovnikov's rule, where the hydroxyl group adds to the more substituted carbon of the triple bond.[5] For terminal alkynes, this reliably yields methyl ketones.[6][7]

Experimental Protocol: General Procedure for Alkyne Hydration

- **Setup:** In a round-bottom flask equipped with a condenser and magnetic stirrer, combine water and concentrated sulfuric acid.
- **Catalyst Addition:** Add a catalytic amount of **mercuric sulfate** (HgSO_4) to the acidic solution.
- **Reactant Addition:** Slowly add the alkyne substrate to the reaction mixture.
- **Reaction:** Heat the mixture, typically between 25-80 °C, and monitor the reaction progress using an appropriate technique (e.g., TLC, GC).[6]
- **Work-up:** After the reaction is complete, cool the mixture, and extract the product with a suitable organic solvent. The aqueous layer will contain mercury waste, which must be collected and disposed of according to hazardous waste protocols.[6]

Reaction Mechanism: The Catalytic Cycle

The reaction proceeds through the formation of an enol intermediate, which rapidly tautomerizes to the more stable keto form.[7][8] The mechanism involves the electrophilic addition of the Hg^{2+} ion to the alkyne.[9]



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Caption: Catalytic cycle for the HgSO_4 -catalyzed hydration of a terminal alkyne.

Analytical Chemistry: Denigés' Reagent

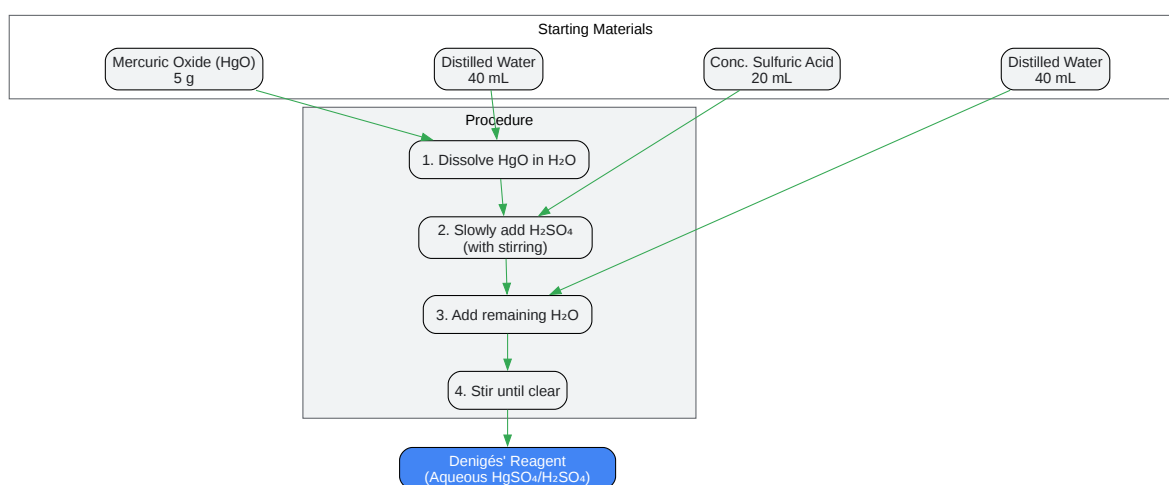
An acidic solution of **mercuric sulfate** is known as Denigés' reagent, used for the qualitative detection of tertiary alcohols or isolefins.[1][10] A positive test is indicated by the formation of a yellow or red precipitate.[10]

Experimental Protocol: Preparation of Denigés' Reagent

This protocol describes one common formulation for the reagent.

- **Dissolution:** Dissolve 5 grams of mercuric oxide (HgO) in 40 mL of distilled water in a beaker with stirring.[10][11]

- Acidification: While continuing to stir, slowly and carefully add 20 mL of concentrated sulfuric acid to the mixture.
- Dilution: Add another 40 mL of distilled water.
- Completion: Continue stirring until all the mercuric oxide has completely dissolved, yielding a clear solution.^{[10][11]}



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Caption: Experimental workflow for the preparation of Denigés' Reagent.

Other Applications

Mercuric sulfate has other niche but important applications, summarized in the table below.

Application Area	Description	References
Electrochemistry	Used as an electrolyte in primary batteries.	[12]
Metallurgy	Used with sodium chloride for extracting gold and silver from roasted pyrites.	[3] [12]
Wastewater Analysis	Acts as a reagent to bind and remove chloride ions during Chemical Oxygen Demand (COD) testing, preventing interference.	

Toxicology and Safety

Mercuric sulfate is classified as extremely toxic and poses a significant health risk upon exposure. It is fatal if swallowed, inhaled, or in contact with skin, and may cause damage to organs, particularly the kidneys, through prolonged or repeated exposure.[\[3\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Summary of Hazards

Hazard Classification	Code	Description	References
GHS Pictograms	GHS06, GHS08, GHS09	Skull and Crossbones, Health Hazard, Environment	[1][14]
GHS Signal Word	Danger	[1][14]	
Acute Toxicity, Oral	H300	Fatal if swallowed.	[12]
Acute Toxicity, Dermal	H310	Fatal in contact with skin.	[12]
Acute Toxicity, Inhalation	H330	Fatal if inhaled.	[12]
STOT, Repeated Exposure	H373	May cause damage to organs through prolonged or repeated exposure.	[12]
Aquatic Hazard, Chronic	H410	Very toxic to aquatic life with long lasting effects.	[12]
NFPA 704 Rating	3-0-1	Health: 3 (Severe), Flammability: 0, Instability: 1	[1]

Toxicological Data

Quantitative toxicity data underscores the severe hazard level of **mercuric sulfate**.

Endpoint	Species	Value	References
LD ₅₀ Oral	Rat	57 mg/kg	[2][15]
LD ₅₀ Dermal	Rat	625 mg/kg	[2][15]

Routes of Exposure and Symptoms

- Ingestion: Causes necrosis, severe pain, vomiting, and purging. Ingestion of less than 5 grams may be fatal, with death occurring within hours due to peripheral vascular collapse. [\[12\]](#)[\[16\]](#)
- Inhalation: Acute poisoning can cause chest tightness, difficulty breathing, and pain. [\[10\]](#)
- Skin Contact: May cause sensitization dermatitis. Absorption through the skin can lead to systemic toxic effects that may be fatal. [\[10\]](#)[\[16\]](#)
- Eye Contact: Can cause ulceration of the conjunctiva and cornea. [\[10\]](#)

Handling and Safety Precautions

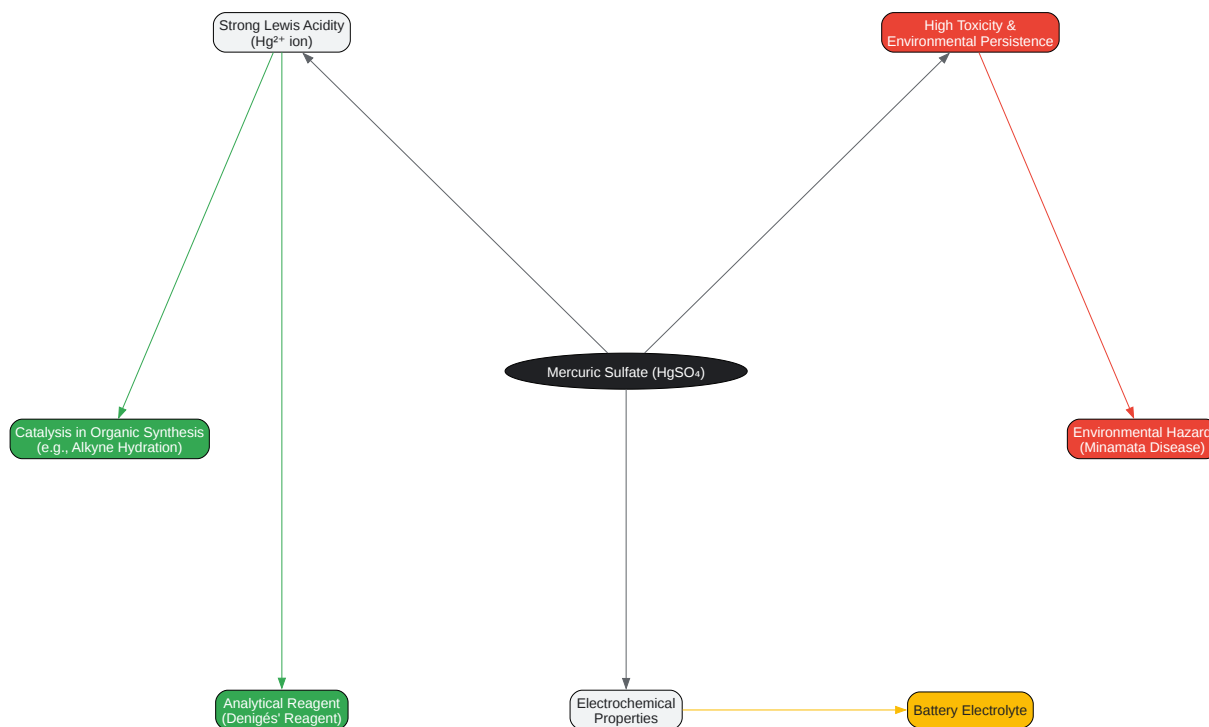
Due to its high toxicity, handling **mercuric sulfate** requires strict adherence to safety protocols.

- Engineering Controls: Always handle in a well-ventilated area, preferably within a certified chemical fume hood. [\[17\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat. For procedures that may generate dust, a respirator is required. [\[13\]](#)[\[17\]](#)
- Handling: Avoid creating dust. Do not get in eyes, on skin, or on clothing. Wash hands thoroughly after handling. [\[17\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, away from incompatible materials. [\[16\]](#)

Historical and Environmental Context

The industrial use of **mercuric sulfate** as a catalyst has a dark history. From 1932 to 1968, a chemical factory in Minamata, Japan, used **mercuric sulfate** to produce acetaldehyde. A side product of this reaction, methylmercury, was discharged into Minamata Bay. This led to the bioaccumulation of mercury in fish and shellfish, causing severe mercury poisoning in the local population who consumed the seafood. This tragic event, now known as Minamata disease,

serves as a critical case study on the profound and lasting environmental and health impacts of improper mercury waste disposal.



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References

- 1. Mercury(II) sulfate - Wikipedia [en.wikipedia.org]
- 2. thermofishersci.in [thermofishersci.in]
- 3. Mercuric sulfate | HgSO₄ | CID 24544 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Organic Chemistry/Introduction to reactions/Alkyne hydration - Wikibooks, open books for an open world [en.wikibooks.org]
- 5. Hydration | OpenOChem Learn [learn.openochem.org]
- 6. orgosolver.com [orgosolver.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Hydration of Alkynes | MCC Organic Chemistry [courses.lumenlearning.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. Denigés' reagent - Wikipedia [en.wikipedia.org]
- 11. Chemistry City: Denigés' reagent for qualitative analysis [chemistrycity2u.blogspot.com]
- 12. sdfine.com [sdfine.com]
- 13. fishersci.com [fishersci.com]
- 14. carlroth.com:443 [carlroth.com:443]
- 15. cpachem.com [cpachem.com]
- 16. datasheets.scbt.com [datasheets.scbt.com]
- 17. lobachemie.com [lobachemie.com]
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